

# An In-depth Technical Guide to the Physicochemical Properties of Cadmium Sulfate Octahydrate

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## Compound of Interest

Compound Name: Cadmium sulfate octahydrate

Cat. No.: B7798738

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This technical guide provides a comprehensive overview of the core physicochemical properties of **cadmium sulfate octahydrate** ( $3\text{CdSO}_4 \cdot 8\text{H}_2\text{O}$ ). The information is presented to support research, development, and quality control activities involving this compound. All quantitative data is summarized in structured tables, and detailed experimental methodologies are provided for key analytical procedures.

## General and Physicochemical Properties

**Cadmium sulfate octahydrate** is a colorless, odorless crystalline solid.<sup>[1]</sup> It is the most common hydrated form of cadmium sulfate and is highly soluble in water.<sup>[2]</sup> The compound is stable under recommended storage conditions, typically between +5°C to +30°C.<sup>[1]</sup>

Property	Value	References
Molecular Formula	3CdSO <sub>4</sub> ·8H <sub>2</sub> O	[2]
Molecular Weight	769.546 g/mol	[2]
Appearance	White to colorless, odorless, crystalline solid	[1]
Density	3.08 g/cm <sup>3</sup>	[2]
Melting Point	40 °C (decomposes)	[2]
Boiling Point	Decomposes	[2]
Solubility in Water	Very soluble	[2]
Solubility in other solvents	Partially soluble in methanol and ethyl acetate; insoluble in ethanol.[1]	[1]
Crystal Structure	Monoclinic	

## Detailed Physicochemical Data

This section provides more detailed quantitative data for key physicochemical properties of **cadmium sulfate octahydrate**.

### Solubility in Water

The solubility of cadmium sulfate is temperature-dependent. While specific data for the octahydrate form at various temperatures is not readily available, the anhydrous form's solubility provides a useful reference.

Temperature (°C)	Solubility of Anhydrous CdSO <sub>4</sub> ( g/100 mL)
0	75.0
25	76.4
99	58.4

## Crystal Structure

Single-crystal X-ray diffraction studies have determined that **cadmium sulfate octahydrate** crystallizes in a monoclinic system.

## Experimental Protocols

This section details the methodologies for determining the key physicochemical properties of **cadmium sulfate octahydrate**.

### Determination of Water Solubility (Gravimetric Method)

This protocol describes a gravimetric method for determining the solubility of **cadmium sulfate octahydrate** in water at a specific temperature.

Materials and Equipment:

- **Cadmium sulfate octahydrate**
- Deionized water
- Constant temperature bath
- Airtight container
- Magnetic stirrer and stir bar
- Calibrated thermometer
- Pipette (e.g., 5 mL)
- Petri dish or evaporating dish
- Analytical balance

Procedure:

- Set the constant temperature bath to the desired temperature and allow it to equilibrate.

- Place a known volume of deionized water (e.g., 20 mL) into the airtight container and place it in the constant temperature bath.
- Add the magnetic stir bar and begin stirring.
- Gradually add **cadmium sulfate octahydrate** to the water while stirring until a small amount of solid precipitate remains, indicating a saturated solution.
- Allow the solution to stir for an extended period (e.g., several hours) to ensure equilibrium is reached.
- Turn off the stirrer and allow the excess solid to settle.
- Carefully pipette a known volume of the clear supernatant (e.g., 5 mL) into a pre-weighed petri dish.
- Carefully evaporate the water from the petri dish by gentle heating.
- Once all the water has evaporated, allow the petri dish to cool to room temperature in a desiccator.
- Weigh the petri dish with the dried cadmium sulfate.
- Calculate the mass of the dissolved cadmium sulfate and determine the solubility in g/100 mL.

## Determination of Density (Gas Pycnometry)

Gas pycnometry is a non-destructive method used to determine the true density of a solid powder by measuring the volume of gas displaced by the sample. Helium is typically used as the analysis gas due to its small atomic size and inert nature.

Materials and Equipment:

- Gas pycnometer
- Helium gas (high purity)

- Analytical balance
- **Cadmium sulfate octahydrate** sample

Procedure:

- Accurately weigh a sample of **cadmium sulfate octahydrate**.
- Place the weighed sample into the sample chamber of the gas pycnometer.
- Seal the sample chamber.
- Purge the sample chamber with helium gas to remove any adsorbed air and moisture.
- Pressurize the sample chamber with helium to a known pressure.
- Expand the gas into a reference chamber of a known volume.
- Measure the pressure drop after expansion.
- The instrument's software then calculates the volume of the sample based on the pressure change and the known volumes of the chambers (applying Boyle's Law).
- The density is then calculated by dividing the mass of the sample by the determined volume.

## Determination of Crystal Structure (Single-Crystal X-ray Diffraction)

This method provides detailed information about the crystal lattice, including unit cell dimensions and bond angles.

Materials and Equipment:

- Single-crystal X-ray diffractometer (e.g., ENRAF NONIUS CAD-4)
- X-ray source (e.g., MoK $\alpha$  radiation)
- Goniometer

- Detector
- A suitable single crystal of **cadmium sulfate octahydrate**

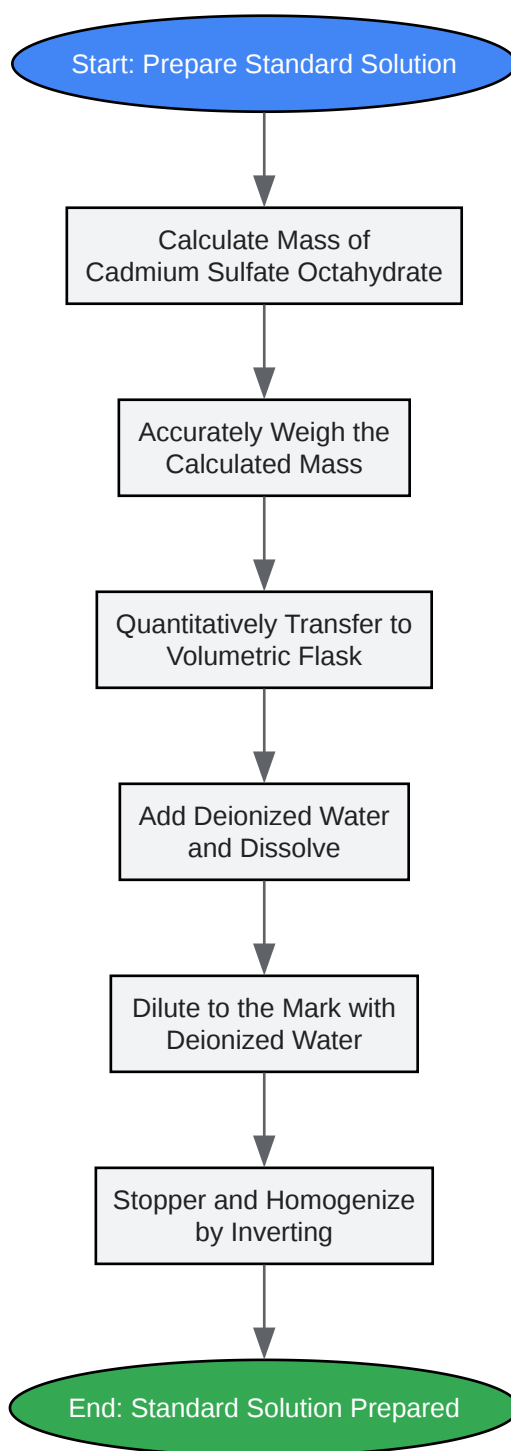
Procedure:

- Mount a suitable single crystal of **cadmium sulfate octahydrate** on the goniometer head.
- Center the crystal in the X-ray beam.
- The diffractometer rotates the crystal while irradiating it with X-rays.
- The diffracted X-rays are collected by the detector.
- The positions and intensities of the diffracted beams are recorded.
- This diffraction pattern is then used to determine the unit cell parameters and the arrangement of atoms within the crystal lattice.

## Visualizations

### Experimental Workflow: Preparation of a Standard Solution

The following diagram illustrates the workflow for preparing a standard solution of cadmium sulfate, a common procedure in analytical chemistry.

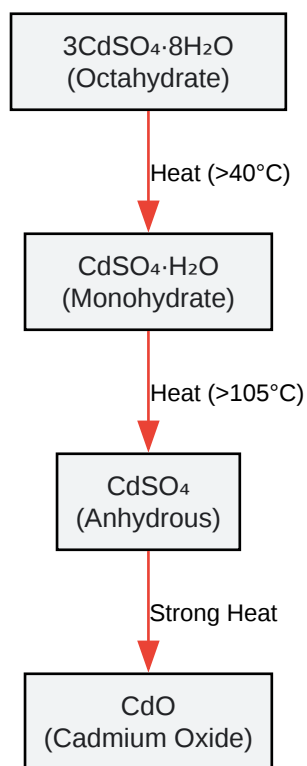


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Caption: Workflow for the preparation of a cadmium sulfate standard solution.

## Logical Relationship: Thermal Decomposition Pathway

This diagram illustrates the sequential decomposition of **cadmium sulfate octahydrate** upon heating.



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Caption: Thermal decomposition pathway of **cadmium sulfate octahydrate**.

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## References

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